

# An In-depth Technical Guide to the Physical Properties of 10-Nonadecanone

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## Compound of Interest

Compound Name: 10-Nonadecanone

Cat. No.: B1346682

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Audience: Researchers, scientists, and drug development professionals.

This technical guide provides a comprehensive overview of the key physical properties of **10-Nonadecanone** (CAS 504-57-4), with a specific focus on its melting and boiling points. This document includes tabulated data, detailed experimental protocols for the determination of these properties, and a workflow diagram for procedural illustration.

## Quantitative Physical Properties

The physical properties of **10-Nonadecanone** are critical for its handling, application, and integration into various chemical and pharmaceutical processes. A summary of its key physical constants is provided below.

Physical Property	Value	Conditions
Melting Point	58 °C	-
Melting Point Range	58.0 to 62.0 °C	-
Boiling Point	156 °C	at 1.1 mmHg

Synonyms for **10-Nonadecanone** include Caprinone and Dinonyl Ketone.

# Experimental Protocols for Physical Property Determination

The following sections detail standardized methodologies for the experimental determination of the melting and boiling points of solid organic compounds such as **10-Nonadecanone**.

## 2.1. Melting Point Determination

The melting point of a solid is the temperature at which it changes state from solid to liquid. For a pure crystalline solid, this transition occurs over a narrow temperature range. The following protocol describes the capillary method using a melting point apparatus.

### Apparatus and Materials:

- Melting point apparatus (e.g., Mel-Temp or similar)
- Capillary tubes (sealed at one end)
- Sample of **10-Nonadecanone** (powdered)
- Mortar and pestle (optional, for pulverizing crystals)
- Thermometer (calibrated)

### Procedure:

- **Sample Preparation:** A small amount of dry **10-Nonadecanone** is placed on a clean, dry surface. The open end of a capillary tube is pressed into the sample, forcing a small amount of the solid into the tube. The tube is then inverted and tapped gently to pack the solid into the sealed end. The packed sample height should be approximately 2-3 mm.
- **Apparatus Setup:** The capillary tube is placed into the sample holder of the melting point apparatus.
- **Initial Rapid Determination:** A preliminary, rapid heating is performed to get an approximate melting point range. This helps in saving time during the accurate determination.

- **Accurate Determination:** A fresh sample is prepared in a new capillary tube. The apparatus is heated at a medium rate until the temperature is about 15-20°C below the approximate melting point found in the previous step. The heating rate is then reduced to about 1-2°C per minute to allow for thermal equilibrium between the sample and the thermometer.
- **Observation and Recording:** The temperature at which the first drop of liquid appears is recorded as the beginning of the melting range. The temperature at which the entire sample has turned into a clear liquid is recorded as the end of the melting range. For pure compounds, this range is typically narrow (0.5-1.0°C).

## 2.2. Boiling Point Determination at Reduced Pressure

Due to the high molecular weight of **10-Nonadecanone**, its boiling point is determined at a reduced pressure to prevent decomposition at higher temperatures. The Thiele tube method is a common and effective technique for this purpose.

### Apparatus and Materials:

- Thiele tube
- Heat-resistant oil (e.g., mineral oil)
- Small test tube (e.g., Durham tube)
- Capillary tube (sealed at one end)
- Thermometer (calibrated)
- Rubber band or wire to attach the test tube to the thermometer
- Heating source (e.g., Bunsen burner or heating mantle)
- Vacuum source and manometer

### Procedure:

- **Sample Preparation:** A small amount (approximately 0.5 mL) of **10-Nonadecanone** is placed in the small test tube. A capillary tube is placed inside the test tube with the open end

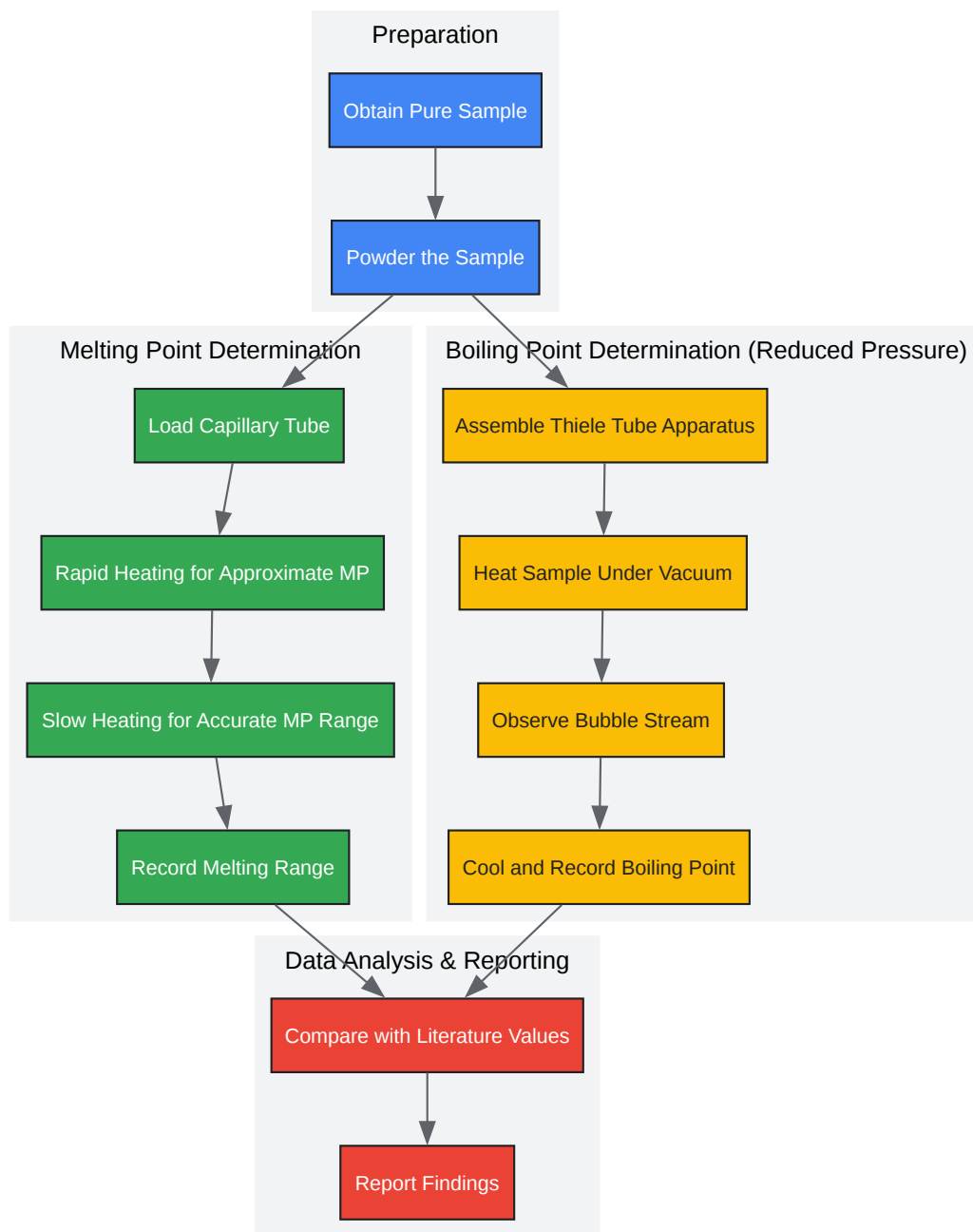
downwards.

- **Apparatus Assembly:** The small test tube is attached to the thermometer using a rubber band. The assembly is then placed in the Thiele tube, ensuring the sample is below the side arm of the Thiele tube. The Thiele tube is connected to a vacuum source and a manometer to maintain a constant reduced pressure (e.g., 1.1 mmHg).
- **Heating:** The Thiele tube is gently heated. As the temperature rises, a stream of bubbles will emerge from the open end of the capillary tube.<sup>[1]</sup>
- **Observation and Recording:** Heating is continued until a steady stream of bubbles is observed, and then the heat source is removed. As the apparatus cools, the bubbling will slow down and stop. The temperature at which the liquid just begins to enter the capillary tube is the boiling point of the liquid at that reduced pressure.<sup>[1]</sup> This is the point where the vapor pressure of the sample equals the pressure of the system.

## Workflow for Physical Property Determination

The following diagram illustrates the logical workflow for the determination of the physical properties of a solid organic compound like **10-Nonadecanone**.

## Workflow for Physical Property Determination of a Solid Organic Compound

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Caption: Workflow for Determining Physical Properties.

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## References

- 1. chem.libretexts.org [chem.libretexts.org]
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